

An In-depth Technical Guide to Isochroman-7-carbonitrile

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Compound of Interest

Compound Name: *Isochroman-7-carbonitrile*

Cat. No.: *B15332356*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isochroman-7-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. Due to the limited availability of data for this specific molecule, this guide consolidates information on the broader isochroman scaffold and related derivatives to offer valuable insights for research and development.

Chemical Identifiers and Physical Properties

While a specific CAS Registry Number for **isochroman-7-carbonitrile** is not readily available in public databases, identifiers for the parent isochroman structure and related nitrile-containing analogs provide a foundational reference. The properties of **isochroman-7-carbonitrile** can be inferred from the isochroman scaffold and the influence of the nitrile functional group.

Identifier	Value	Source
Compound Name	Isochroman-7-carbonitrile	-
CAS Number	Not available	-
Parent Compound	Isochroman	-
Parent CAS Number	493-05-0	[1][2]
Parent Molecular Formula	C ₉ H ₁₀ O	[1][2]
Parent Molecular Weight	134.18 g/mol	[1]
Inferred Molecular Formula	C ₁₀ H ₉ NO	-
Inferred Molecular Weight	159.19 g/mol	-
Inferred IUPAC Name	3,4-dihydro-1H-isochromene-7-carbonitrile	Based on IUPAC nomenclature rules
Inferred SMILES	<chem>N#Cc1ccc2OCCcc2c1</chem>	-
Inferred Appearance	Likely a solid at room temperature	Inferred from similar aromatic nitriles
Inferred Solubility	Expected to be soluble in organic solvents like DMSO and methanol	Inferred from isochroman structure

Synthesis of Isochroman Derivatives

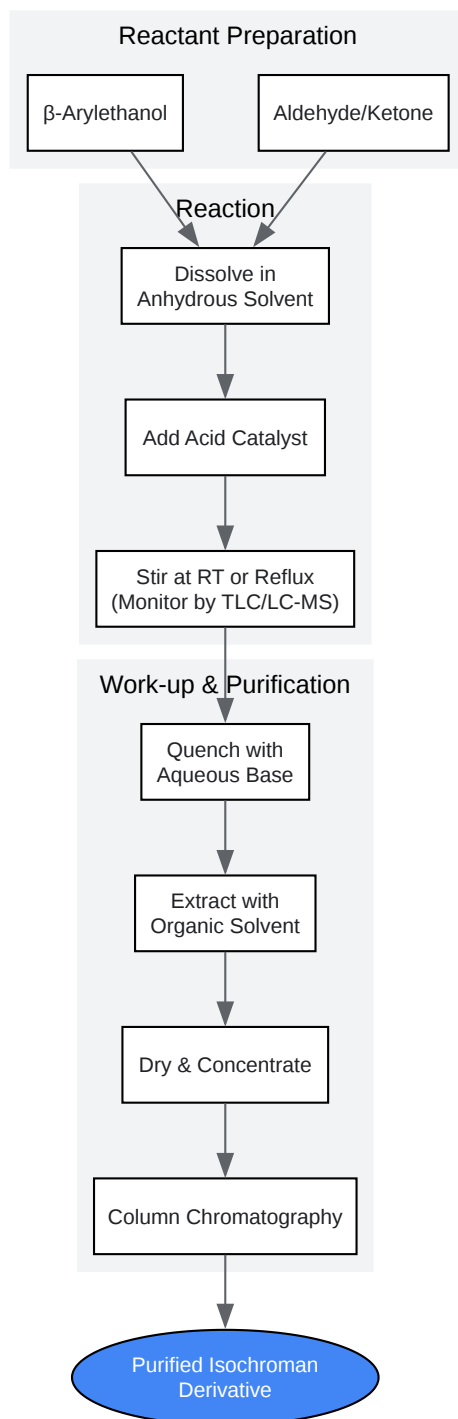
The synthesis of the isochroman scaffold is well-established, with the Oxa-Pictet-Spengler reaction being a prominent and versatile method.[3][4] This reaction involves the acid-catalyzed cyclization of a β -arylethanol with an aldehyde or ketone. For the synthesis of **isochroman-7-carbonitrile**, a plausible precursor would be a β -(3-cyanophenyl)ethanol derivative.

General Experimental Protocol: Oxa-Pictet-Spengler Reaction

A general procedure for the synthesis of isochroman derivatives via the Oxa-Pictet-Spengler reaction is as follows:

- **Reactant Preparation:** The β -arylethanol (1 equivalent) is dissolved in a suitable anhydrous solvent, such as dichloromethane or methanol.
- **Addition of Carbonyl Compound:** The aldehyde or ketone (1-1.5 equivalents) is added to the solution.
- **Acid Catalysis:** A catalytic amount of a protic or Lewis acid (e.g., p-toluenesulfonic acid, trifluoroacetic acid, or boron trifluoride etherate) is introduced to the reaction mixture.
- **Reaction Conditions:** The reaction is typically stirred at room temperature or heated to reflux, with the progress monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction is quenched with a basic solution (e.g., saturated sodium bicarbonate) and the aqueous layer is extracted with an organic solvent.
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel.

General Workflow for Isochroman Synthesis



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Caption: A generalized workflow for the synthesis of isochroman derivatives.

Potential Biological and Chemical Significance

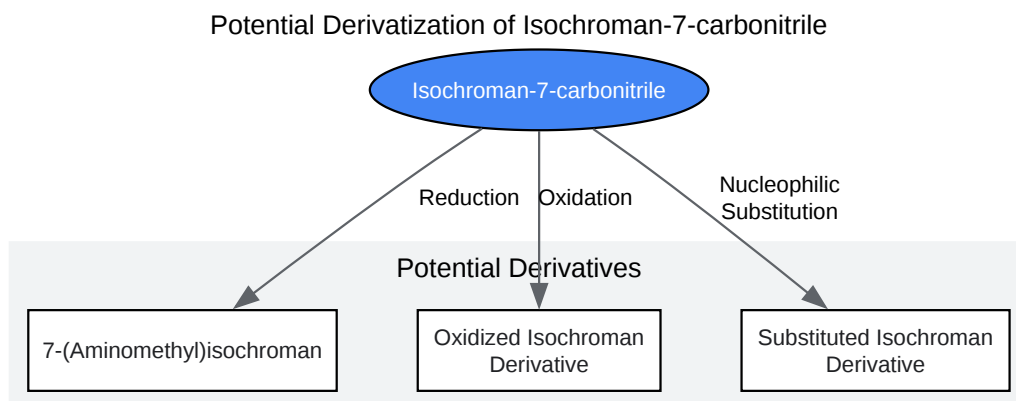
Derivatives of isochroman are of significant interest in medicinal chemistry due to their presence in a variety of bioactive natural products. The **isochroman-7-carbonitrile** scaffold holds potential for further chemical modifications and the development of novel therapeutic agents.

Potential Chemical Reactions:

- **Reduction of the Nitrile Group:** The nitrile group can be reduced to a primary amine, providing a key functional handle for the introduction of diverse substituents and the synthesis of new libraries of compounds.[\[3\]](#)
- **Oxidation of the Benzylic Position:** The benzylic carbon of the isochroman ring can be oxidized to introduce further functionality.[\[3\]](#)
- **Nucleophilic Substitution:** The isochroman ring system can be susceptible to nucleophilic substitution reactions, allowing for the introduction of various functional groups.[\[3\]](#)

Potential Biological Activities:

- **Antimicrobial Properties:** Some isochroman derivatives have demonstrated activity against various microbial strains.[\[3\]](#)
- **Anticancer Activity:** Certain analogs of isochroman have exhibited cytotoxic effects against cancer cell lines, indicating their potential as anticancer agents.[\[3\]](#)



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Caption: Potential chemical transformations of **isochroman-7-carbonitrile**.

Conclusion

Isochroman-7-carbonitrile represents a promising, yet underexplored, chemical entity. While specific experimental data remains scarce, the established chemistry of the isochroman scaffold provides a solid foundation for its synthesis and derivatization. The potential for this compound and its derivatives in drug discovery, particularly in the areas of antimicrobial and anticancer research, warrants further investigation. This guide serves as a starting point for researchers interested in exploring the chemical and biological properties of this intriguing molecule.

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